

Technical Comparison Guide: FTIR

Characterization of 2,4-Dimethylquinoline-8-carboxylic Acid

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Compound of Interest

Compound Name: 2,4-Dimethylquinoline-8-carboxylic acid

Cat. No.: B8725173

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Executive Summary & Spectral Profile

Compound: **2,4-Dimethylquinoline-8-carboxylic acid** Molecular Formula: $C_{12}H_{11}NO_2$ Core Scaffold: Quinoline ring fused with a carboxylic acid at position 8 and methyl groups at positions 2 and 4.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Diagnostic Utility: The FTIR spectrum of this compound is distinct due to the interplay between the heteroaromatic quinoline core, the hydrogen-bonded carboxylic acid dimer, and the aliphatic methyl substituents. Unlike simpler quinolines, the 2,4-dimethyl substitution pattern introduces specific C-H stretching and bending modes that serve as a fingerprint to distinguish it from its non-methylated analogs (e.g., Quinoline-8-carboxylic acid).

Quick Reference: Key Diagnostic Bands

Functional Group	Vibration Mode	Wavenumber (cm ⁻¹)	Intensity/Shape
Carboxylic Acid	O-H Stretch	3300–2500	Broad, jagged (dimer)
Aromatic Ring	C-H Stretch	3100–3000	Weak, sharp
Methyl Groups	C-H Stretch (sp ³)	2980–2850	Medium, distinct peaks
Carbonyl	C=O[5][7][8] Stretch	1710–1680	Strong, sharp
Quinoline Core	C=N / C=C Ring	1620–1500	Medium-Strong
C-O Bond	C-O Stretch	1320–1210	Strong

Detailed Peak Interpretation

The spectrum can be dissected into three logical zones. Use this breakdown to validate the compound's identity.

Zone 1: High Frequency (3500–2500 cm⁻¹) – The "Acid Envelope"

This region is dominated by the carboxylic acid.

- O-H Stretching (3300–2500 cm⁻¹): Expect a very broad, intense absorption band centered around 3000 cm⁻¹.^[1] This is characteristic of the O-H bond in a carboxylic acid dimer.
 - Differentiation: In the 2,4-dimethyl derivative, you will see sharp peaks superimposed on this broad envelope between 2980–2850 cm⁻¹. These arise from the asymmetric and symmetric C-H stretching of the two methyl groups (at C2 and C4).
 - Note: In unsubstituted Quinoline-8-carboxylic acid, these sharp aliphatic peaks are absent or significantly weaker (arising only from impurities or backbone overtone interactions).^[1]

Zone 2: The Double Bond Region (1750–1500 cm⁻¹) – The "Fingerprint Trigger"

- C=O Stretching ($1710\text{--}1680\text{ cm}^{-1}$): The carbonyl peak is the most intense feature. For aromatic carboxylic acids, conjugation with the quinoline ring lowers the frequency slightly compared to aliphatic acids (usually $<1710\text{ cm}^{-1}$).
 - Pro-Tip: If the sample is a salt (carboxylate) or a zwitterion, this peak disappears and is replaced by asymmetric COO^- stretching near $1600\text{--}1550\text{ cm}^{-1}$.
- Quinoline Skeletal Vibrations ($1620\text{--}1500\text{ cm}^{-1}$): A series of 3–4 sharp bands representing the C=C and C=N stretching modes of the heteroaromatic ring.
 - Specificity: The substitution at positions 2 and 4 alters the symmetry of the ring breathing modes, often intensifying the bands near 1600 cm^{-1} compared to the unsubstituted parent.

Zone 3: Fingerprint & Bending ($1500\text{--}600\text{ cm}^{-1}$)

- Methyl Deformation ($1460\text{ \& } 1380\text{ cm}^{-1}$): Look for the C-H bending (scissoring/umbrella) modes of the methyl groups. The peak near 1380 cm^{-1} is a classic methyl indicator.
- C-O Stretching ($1320\text{--}1210\text{ cm}^{-1}$): A strong band coupled with the O-H in-plane bending.
- O-H Out-of-Plane Bend ($\sim 930\text{ cm}^{-1}$): A broad, medium-intensity "bump" characteristic of carboxylic acid dimers.[\[1\]](#)

Comparative Analysis: Alternatives & Analogs

This section objectively compares the spectral performance of **2,4-Dimethylquinoline-8-carboxylic acid** against its closest structural alternatives to aid in selectivity.

Comparison 1: vs. Quinoline-8-carboxylic Acid (Unsubstituted)

Feature	2,4-Dimethyl Derivative	Unsubstituted Analog
Aliphatic C-H	Distinct peaks at 2980–2850 cm^{-1} (Methyls).[1]	Negligible/Absent in this region.[1]
Ring Vibrations	Shifts in 1600–1500 cm^{-1} region due to mass effect of methyls.[1]	Standard quinoline pattern.
Solubility	Lower polarity; better solubility in organic solvents (CHCl_3).	Higher polarity; often requires DMSO/MeOH.

Comparison 2: vs. Isomeric Acids (e.g., 2-Methylquinoline-4-carboxylic acid)[1]

- **Differentiation:** While functional groups are identical, the Fingerprint Region (1000–600 cm^{-1}) is decisive. The substitution pattern (2,4 vs 2,8 vs 4,8) changes the out-of-plane C-H bending frequencies of the aromatic ring hydrogens.
- **8-Position Specificity:** Carboxylic acids at the 8-position are sterically crowded by the ring nitrogen (peri-position). This often leads to intramolecular hydrogen bonding or specific packing effects visible as broadening in the carbonyl region compared to the more "free" 3- or 4-carboxylic acids.

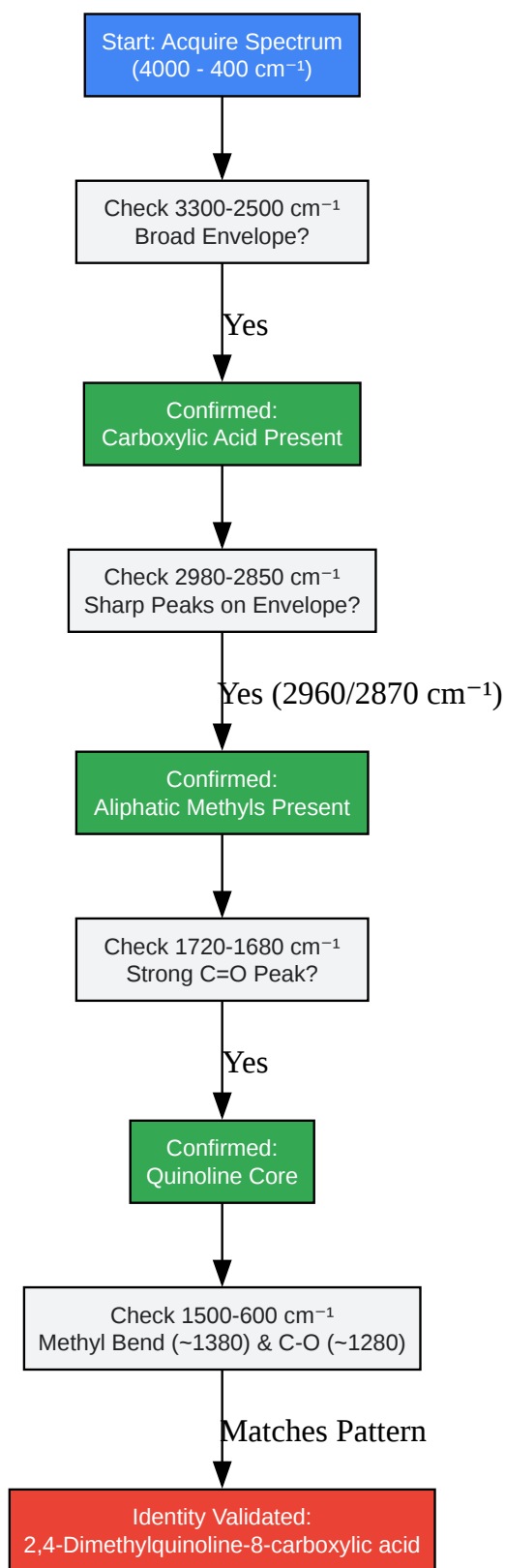
Comparison 3: Sampling Techniques (ATR vs. KBr)

Method	Pros	Cons	Recommendation
ATR (Attenuated Total Reflectance)	Fast; minimal prep.[1] Good for surface analysis.	Weaker intensity for broad O-H bands; peak shifts (~2-5 cm^{-1}) possible.[1]	Best for Routine ID
KBr Pellet	High resolution; excellent for broad O-H envelope visualization.	Hygroscopic KBr can introduce water peaks (3400 cm^{-1}) interfering with O-H.	Best for Publication Data

Visual Workflows

Diagram 1: Spectral Analysis Decision Tree

This flowchart guides the researcher through the logical steps of confirming the compound's identity using FTIR.



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Caption: Logical decision tree for validating **2,4-Dimethylquinoline-8-carboxylic acid** via FTIR.

Experimental Protocol: Sample Preparation (KBr Pellet)

To ensure high-quality spectral data suitable for publication or regulatory filing, follow this "Self-Validating" protocol.

Objective: Obtain a transmission spectrum with >80% transmittance baseline and no moisture interference.

- Dry the Sample: Ensure the **2,4-Dimethylquinoline-8-carboxylic acid** is dried in a vacuum oven at 40°C for 2 hours to remove surface moisture (critical for the O-H region).
- Ratio: Mix 1-2 mg of sample with 200 mg of spectroscopic grade KBr (Potassium Bromide).
- Grinding: Grind the mixture in an agate mortar for 3-5 minutes.
 - Validation: The powder should be fine enough to not sparkle under light (particle size < wavelength of IR light to prevent scattering).
- Pressing: Press at 8-10 tons of pressure for 2 minutes under vacuum (to remove trapped air).
 - Visual Check: The resulting pellet should be transparent/glassy, not cloudy.
- Acquisition:
 - Resolution: 4 cm⁻¹[\[1\]](#)
 - Scans: 32 or 64
 - Background: Fresh KBr blank pellet.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Authoritative text on general IR

interpretation of carboxylic acids and heterocycles).

- Nandiyanto, A. B. D., et al. (2019).[1] "How to Read and Interpret FTIR Spectroscopy of Organic Material". Indonesian Journal of Science & Technology, 4(1), 97-118. [Link](#)
- Coates, J. (2000).[1] "Interpretation of Infrared Spectra, A Practical Approach". Encyclopedia of Analytical Chemistry. R.A. Meyers (Ed.). John Wiley & Sons Ltd. (Reference for detailed frequency tables of quinolines and methyl groups).
- National Institute of Standards and Technology (NIST). "Quinoline-8-carboxylic acid IR Spectrum".[1] NIST Chemistry WebBook. [Link](#) (Used as the primary reference for the parent scaffold spectral features).
- Doc Brown's Chemistry. "Infrared spectrum of 2,4-dimethylpentane". (Reference for specific 2,4-dimethyl aliphatic C-H stretching patterns). [Link](#)

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Sources

- 1. Quinclorac | C₁₀H₅Cl₂NO₂ | CID 91739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. C₇H₁₆ infrared spectrum of 2,4-dimethylpentane prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of 2,4-dimethylpentane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. chempap.org [chempap.org]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

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